

Application Notes and Protocols for A-80426 Mesylate in Cell Culture

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Compound of Interest

Compound Name: A 80426 mesylate

Cat. No.: B1662602

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These application notes provide detailed protocols for the dissolution and use of A-80426 mesylate in cell culture experiments. A-80426 mesylate is a potent and selective α 2-adrenoceptor antagonist and a serotonin (5-HT) uptake inhibitor, making it a valuable tool for research in neuroscience and pharmacology.

Compound Information

Property	Value
Compound Name	A-80426 mesylate
CAS Number	152148-63-5
Mechanism of Action	α 2-adrenoceptor antagonist, Serotonin (5-HT) uptake inhibitor[1]
Molecular Formula	$C_{23}H_{27}NO_2 \cdot CH_3SO_3H$
Molecular Weight	445.57 g/mol

Solubility Data

Quantitative solubility data for A-80426 mesylate in common laboratory solvents is not readily available in published literature. However, based on the general solubility of similar compounds, including other mesylate salts and serotonin reuptake inhibitors, the following

table provides guidance on suitable solvents. It is strongly recommended to perform small-scale solubility tests before preparing a large stock solution.

Solvent	Expected Solubility	Notes
DMSO	Soluble	Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of organic compounds for cell culture. Many serotonin reuptake inhibitors can be dissolved in 100% DMSO to create a stock solution, for example at a concentration of 10 mM.[2]
Ethanol	Potentially Soluble	Ethanol can be an alternative solvent, but its suitability should be confirmed.
Water	Sparingly Soluble	Mesylate salts can have some aqueous solubility, but it is often limited.
Cell Culture Media	Insoluble	Direct dissolution in aqueous media is not recommended. A concentrated stock solution in an organic solvent should be prepared first.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of A-80426 mesylate in DMSO.

Materials:

- A-80426 mesylate powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of A-80426 mesylate needed using its molecular weight (445.57 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 445.57 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.4557 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 4.46 mg of A-80426 mesylate powder using an analytical balance in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous, sterile DMSO to the tube containing the A-80426 mesylate.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Sterilization (Optional but Recommended): If the stock solution needs to be sterile for long-term storage or sensitive applications, filter it through a 0.22 µm syringe filter compatible with DMSO into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Dilution of Stock Solution for Cell Culture Experiments

This protocol describes how to dilute the 10 mM stock solution to the desired final concentration in your cell culture medium.

Important Considerations:

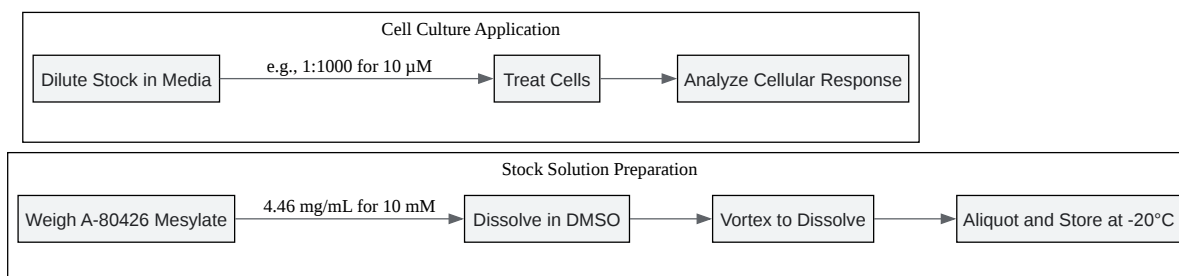
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% to 0.5%, as higher concentrations can be toxic to cells.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO as the treated wells) in your experiments.

Procedure:

- Determine the final concentration: Decide on the final concentration of A-80426 mesylate you want to test in your cell culture experiment (e.g., 1 μ M, 10 μ M).
- Calculate the dilution factor: Calculate the dilution required from your 10 mM stock solution. For example, to make a 10 μ M final concentration from a 10 mM stock, the dilution factor is 1:1000.
- Prepare the working solution:
 - Serial Dilution (Recommended): For high dilution factors, it is best to perform a serial dilution. For a 1:1000 dilution, you could first dilute the 10 mM stock 1:10 in sterile PBS or cell culture medium to make a 1 mM intermediate solution. Then, dilute this intermediate solution 1:100 into your final volume of cell culture medium.
 - Direct Dilution: For lower dilution factors, you can add the stock solution directly to the cell culture medium. For a 1:1000 dilution, you would add 1 μ L of the 10 mM stock solution to every 1 mL of cell culture medium.
- Mix thoroughly: Gently mix the medium containing the diluted compound before adding it to your cells.
- Add to cells: Replace the existing medium in your cell culture plates with the medium containing the desired final concentration of A-80426 mesylate.

Visualizations

Experimental Workflow

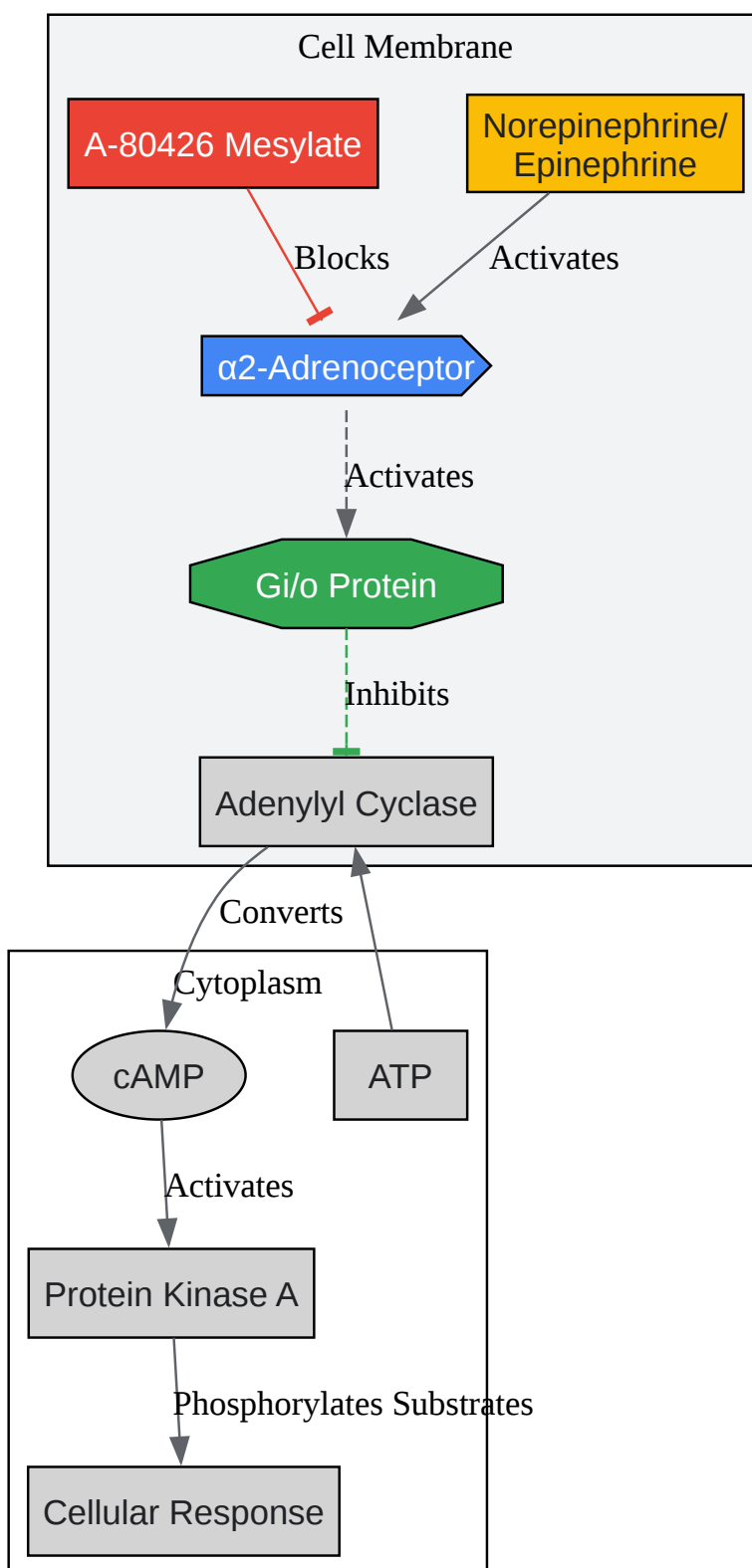


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Caption: Workflow for preparing and using A-80426 mesylate in cell culture.

Signaling Pathway of $\alpha 2$ -Adrenoceptor Antagonism

A-80426 mesylate acts as an antagonist at $\alpha 2$ -adrenoceptors. These receptors are G-protein coupled receptors (GPCRs) that, when activated by their endogenous ligands (norepinephrine and epinephrine), inhibit the activity of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By blocking this interaction, A-80426 mesylate prevents the inhibition of adenylyl cyclase, thereby maintaining or increasing cAMP levels.



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Caption: Antagonistic action of A-80426 mesylate on the α_2 -adrenoceptor signaling pathway.

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References

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- 2. Discovery of Novel Selective Serotonin Reuptake Inhibitors Through Development of a Protein-Based Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
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